

Personal protective equipment for handling **Hdac-IN-58**

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Compound of Interest

Compound Name: **Hdac-IN-58**

Cat. No.: **B12385239**

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Essential Safety and Handling Guide for **Hdac-IN-58**

Disclaimer: A specific Safety Data Sheet (SDS) for **Hdac-IN-58** was not located. This guide is based on general safety protocols for handling potent, research-grade chemical compounds and information available for other Histone Deacetylase (HDAC) inhibitors. Researchers must consult their institution's safety office and perform a risk assessment before handling this compound.

Immediate Safety Information

Hdac-IN-58 is a research chemical and should be handled with caution.^[1] Assume the compound is harmful if swallowed, inhaled, or absorbed through the skin. HDAC inhibitors as a class can have potent biological effects.^{[2][3][4][5]} Appropriate personal protective equipment (PPE) is mandatory to minimize exposure.^[6]

Personal Protective Equipment (PPE)

The following table outlines the recommended PPE for handling **Hdac-IN-58**. This is based on a standard "Level C" protection protocol, suitable for known hazardous chemicals where the concentration and type of airborne substance are not expected to be high.^{[7][8]}

| Body Part | Personal Protective Equipment | Standard/Specification |
|-------------|---|--------------------------|
| Hands | Double-layered chemical-resistant gloves (e.g., nitrile). | ASTM F739 or equivalent |
| Eyes | ANSI Z87.1 compliant safety glasses with side shields or chemical splash goggles. | ANSI Z87.1-2010 or newer |
| Face | Face shield (in addition to goggles) if there is a splash hazard. | ANSI Z87.1-2010 or newer |
| Body | A fully buttoned lab coat. A chemical-resistant apron or disposable gown is recommended for larger quantities. | N/A |
| Respiratory | Use in a certified chemical fume hood. If weighing or handling powder outside of a hood, a NIOSH-approved respirator (e.g., N95 or higher) may be necessary based on risk assessment. | NIOSH-approved |

Operational and Disposal Plans

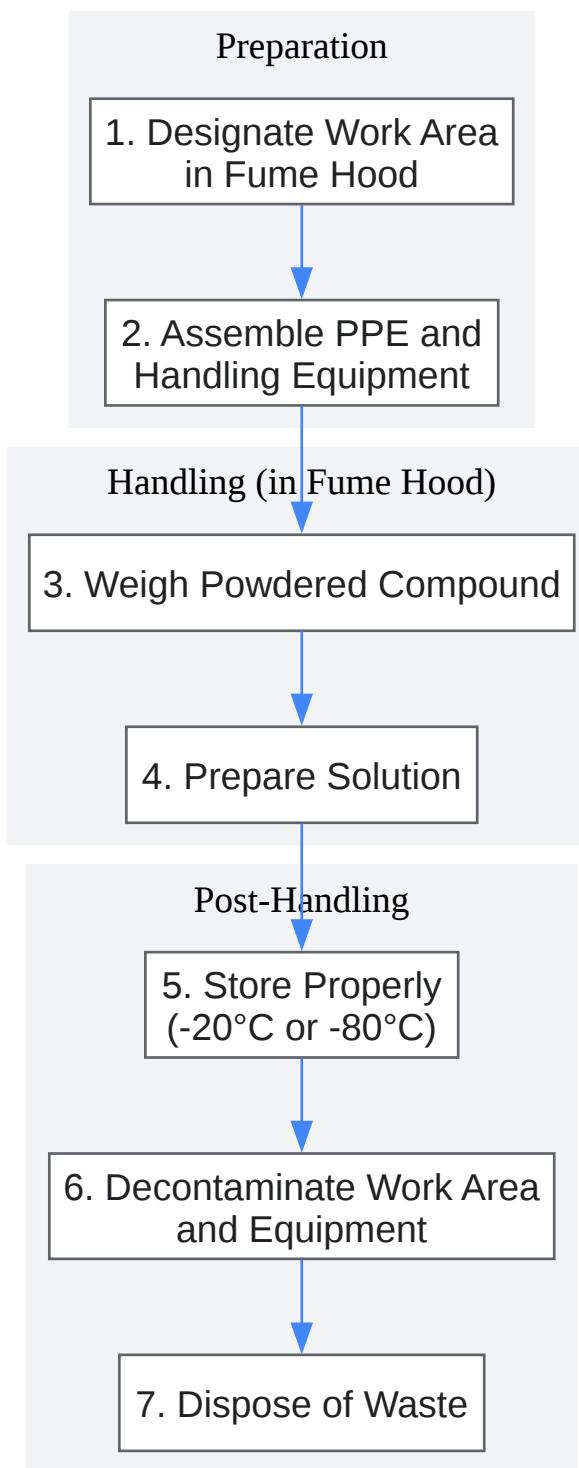
Handling and Storage

Preparation and Handling Workflow:

All handling of **Hdac-IN-58**, especially in its powdered form, should occur within a certified chemical fume hood to prevent inhalation.

- Preparation: Before starting, ensure the fume hood is operational and the work area is clean and uncluttered. Assemble all necessary equipment and reagents.

- Weighing: Weigh the compound on an analytical balance inside the fume hood or a ventilated balance enclosure.
- Solubilization: If preparing a solution, add the solvent to the powdered compound slowly to avoid splashing. The compound is soluble in DMSO.[9]
- Storage: Store **Hdac-IN-58** powder at -20°C for long-term stability.[1] Solutions in DMSO can be stored at -80°C for up to six months.[1] Keep the container tightly sealed.



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Caption: Workflow for Safe Handling of **Hdac-IN-58**.

Disposal Plan

All waste materials contaminated with **Hdac-IN-58** must be treated as hazardous chemical waste.

- Solid Waste: Contaminated items such as gloves, disposable lab coats, and weigh papers should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions or contaminated solvents should be collected in a separate, sealed, and labeled hazardous waste container. Do not pour chemical waste down the drain.
- Disposal: Arrange for pickup and disposal by your institution's certified hazardous waste management provider. Follow all local, state, and federal regulations for chemical waste disposal.

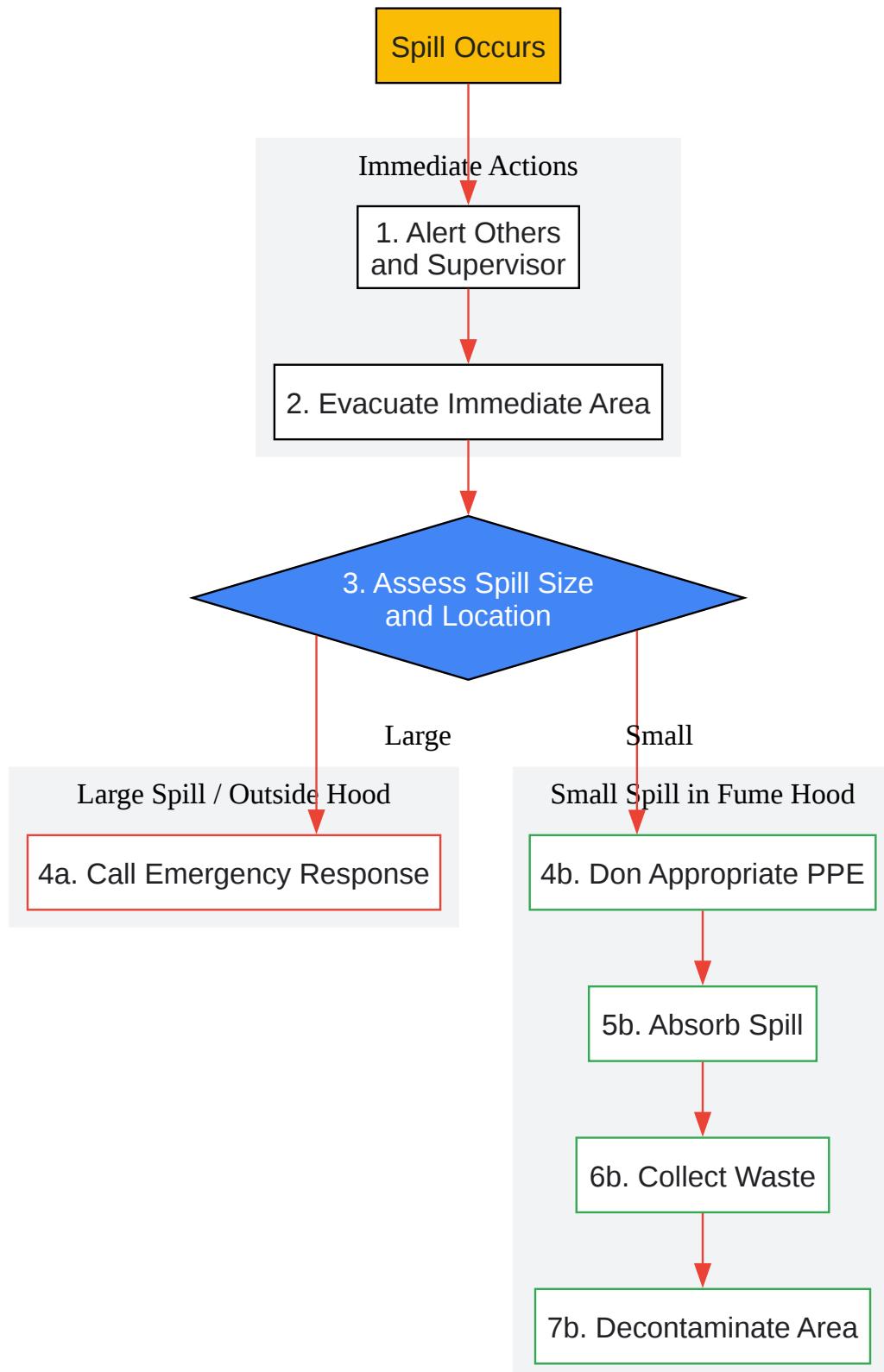
Emergency Procedures

Spills

In the event of a spill, evacuate the immediate area and follow these steps:

- Alert Personnel: Notify others in the lab and your supervisor immediately.
- Assess the Spill: For a small spill within a fume hood, you may proceed with cleanup if you are trained and have the proper equipment. For a large spill or a spill outside of a fume hood, evacuate and call your institution's emergency response team.
- Cleanup (Small Spill in Fume Hood):
 - Ensure you are wearing appropriate PPE, including double gloves, a lab coat, and eye protection.
 - Cover the spill with an absorbent material (e.g., chemical spill pads or vermiculite).
 - Gently sweep the absorbed material into a designated hazardous waste container.
 - Decontaminate the area with a suitable solvent (e.g., ethanol or isopropanol), followed by soap and water.

- Collect all cleanup materials in the hazardous waste container.



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Caption: Emergency Procedure for **Hdac-IN-58** Spill.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[10]
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water. Seek medical attention if irritation develops.[10]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[10]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Always show the chemical container or available safety information to the responding medical personnel.

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References

- 1. HDAC-IN-58 Datasheet DC Chemicals [dcchemicals.com]
- 2. Histone deacetylase (HDAC) inhibitor activation of p21WAF1 involves changes in promoter-associated proteins, including HDAC1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Histone Deacetylases (HDACs): Evolution, Specificity, Role in Transcriptional Complexes, and Pharmacological Actionability - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Mechanistic Sequence of Histone Deacetylase Inhibitors and Radiation Treatment: An Overview [mdpi.com]
- 5. Mechanisms of Histone Deacetylase Inhibitor-Regulated Gene Expression in Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]

- 6. osha.gov [osha.gov]
- 7. epa.gov [epa.gov]
- 8. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. images.thdstatic.com [images.thdstatic.com]
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